

Application Notes and Protocols for Intravenous Nerinetide Infusion in Primates

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Compound of Interest

Compound Name: *Nerinetide*
CAS No.: *500992-11-0*
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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the intravenous infusion of **nerinetide** (NA-1) in a primate model of stroke, based on preclinical studies that informed human clinical trials. The protocols are intended to guide researchers in replicating and building upon this critical translational research.

Introduction

Nerinetide is a neuroprotective agent that has shown promise in preclinical models of ischemic stroke.[1][2] It functions by targeting the postsynaptic density protein-95 (PSD-95), thereby disrupting the excitotoxic signaling cascade mediated by the N-methyl-D-aspartate (NMDA) receptor.[3] Specifically, **nerinetide** uncouples PSD-95 from the NMDA receptor and neuronal nitric oxide synthase (nNOS), mitigating the downstream production of neurotoxic molecules.[3] The protocols detailed below are derived from seminal studies in gyrencephalic non-human primates, which were instrumental in advancing **nerinetide** to clinical trials.[1]

Quantitative Data Summary

The following tables summarize key quantitative parameters from preclinical primate studies of **nerinetide**.

Table 1: **Nerinetide** Infusion Parameters in Cynomolgus Macaques

Parameter	Value	Reference
Primate Species	Cynomolgus macaque (Macaca fascicularis)	[4]
Nerinetide Dose	2.6 mg/kg (human equivalent dose based on primate studies)	[1][5]
Infusion Duration	10 minutes	[5]
Vehicle	Saline	[1]

Table 2: Experimental Timeline for **Nerinetide** Administration in a Primate Stroke Model

Event	Timing	Reference
Induction of Anesthesia	T= - (variable)	[6]
Middle Cerebral Artery Occlusion (MCAO) Onset	T= 0 hours	[5]
Nerinetide/Placebo Infusion Start	T= 3 hours	[5]
Nerinetide/Placebo Infusion End	T= 3 hours and 10 minutes	[5]
MCAO Duration	3.5 hours	[5]
Reperfusion	T= 3.5 hours	[5]
Post-operative Monitoring	Continuous	[2]

Experimental Protocols

Preparation of Nerinetide for Intravenous Infusion

Materials:

- **Nerinetide** (lyophilized powder)
- Sterile 0.9% Sodium Chloride (Saline) for Injection
- Sterile vials
- Calibrated balance
- Vortex mixer
- Sterile filters (0.22 μm)

Procedure:

- **Reconstitution:** Aseptically reconstitute the lyophilized **nerinetide** powder with a precise volume of sterile 0.9% saline to achieve the desired stock concentration. The final concentration should be calculated based on the dose (2.6 mg/kg) and the infusion volume appropriate for the primate's weight.
- **Dilution:** Based on the individual primate's weight, calculate the total dose of **nerinetide** required. Aseptically withdraw the corresponding volume of the reconstituted **nerinetide** stock solution and dilute it further with sterile 0.9% saline to the final infusion volume.
- **Sterilization:** Filter the final **nerinetide** solution through a 0.22 μm sterile filter into a sterile container suitable for intravenous infusion.
- **Placebo Preparation:** Prepare a placebo control by filling a sterile container with an equivalent volume of sterile 0.9% saline.

Primate Model of Ischemic Stroke: Middle Cerebral Artery Occlusion (MCAO)

Primate Species: *Cynomolgus macaque* (*Macaca fascicularis*)

Anesthesia Protocol:

- Induction: Anesthesia can be induced with an intramuscular injection of ketamine.[6]
- Maintenance: Anesthesia is maintained with an inhalant anesthetic such as sevoflurane in oxygen, delivered via an endotracheal tube.[6] Muscular relaxation can be achieved with atracurium.[6] Vital signs (heart rate, respiratory rate, blood pressure, temperature) should be monitored continuously.[2]

Surgical Procedure for MCAO: The following is a general outline of the MCAO procedure. Specific details may vary based on institutional protocols and the expertise of the surgical team.

- Animal Preparation: The monkey is anesthetized, intubated, and positioned for surgery. The surgical site is shaved and sterilized.
- Vascular Access: A common approach involves accessing the middle cerebral artery via a femoral artery catheter under the guidance of digital subtraction angiography (DSA).[1][7]
- Catheterization: A microcatheter is navigated through the arterial system to the internal carotid artery and subsequently into the middle cerebral artery.[1]
- Occlusion: An autologous blood clot is typically used to induce the occlusion.[5][7] The clot is injected through the microcatheter to block the MCA.[7] The successful occlusion is confirmed by angiography.[1]
- Duration of Occlusion: In the key preclinical studies, the MCAO was maintained for 3.5 hours.[5]

Intravenous Nerinetide Infusion Protocol

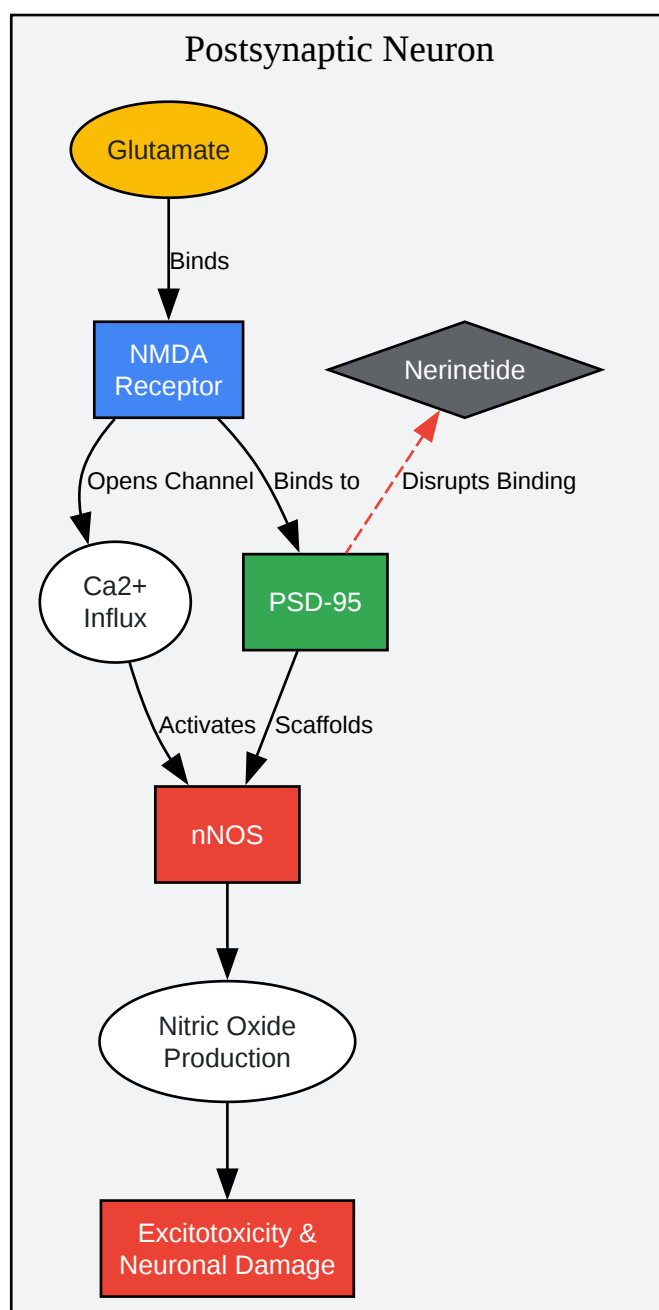
- Catheter Placement: Prior to the start of the infusion, establish intravenous access, typically in a saphenous or cephalic vein.[2]
- Timing of Infusion: The infusion of **nerinetide** or placebo should commence 3 hours after the onset of the MCAO.[5]

- **Infusion Administration:** Administer the prepared **nerinetide** solution (2.6 mg/kg) or placebo as a continuous intravenous infusion over a period of 10 minutes.^[5] Use a calibrated infusion pump to ensure a constant and accurate delivery rate.
- **Monitoring during Infusion:** Continuously monitor the primate's vital signs throughout the infusion period.

Post-Infusion Monitoring and Reperfusion

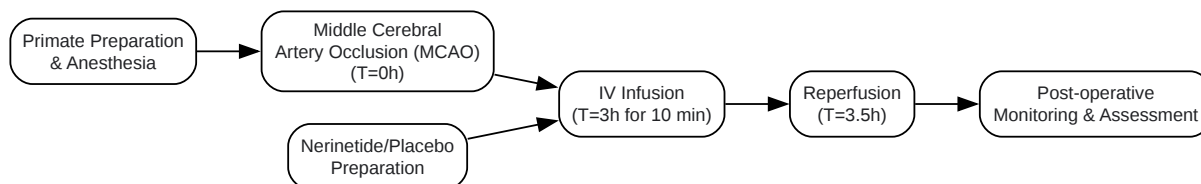
- **Reperfusion:** At 3.5 hours after the MCAO onset, reperfusion is initiated. In the embolic model, this may occur spontaneously or be facilitated.
- **Post-operative Care:** After the procedure, the primate should be recovered from anesthesia and monitored closely for any adverse events. Post-operative analgesia should be provided as per veterinary recommendations. Neurological assessments should be performed at regular intervals to evaluate the extent of the stroke and the effect of the treatment.

Visualizations



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Caption: **Nerinetide**'s mechanism of action in preventing excitotoxicity.



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Caption: Experimental workflow for intravenous **nerinetide** infusion in a primate stroke model.

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